

CAS 104376-75-2 safety data sheet and hazard classification

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Compound of Interest

Compound Name: 2,5-Pyrazinediethanol, 3-ethyl-

CAS No.: 86917-74-0

Cat. No.: B123339

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Technical Monograph: Tristyrylphenol Ethoxylate (CAS 104376-75-2) Safety, Hazard Classification, and Application in Formulation Science

Executive Summary

CAS 104376-75-2, chemically known as Poly(oxy-1,2-ethanediyl), α -phenyl- ω -hydroxy-, styrenated (or Tristyrylphenol Ethoxylate), is a high-performance nonionic surfactant.^[1] In the context of drug development and advanced formulation, it serves as a critical excipient for solubilizing hydrophobic Active Pharmaceutical Ingredients (APIs) and stabilizing complex multiphase systems (emulsions, suspensions).

While possessing a relatively benign human safety profile, its primary hazard classification centers on chronic aquatic toxicity. This guide synthesizes the physicochemical properties, safety protocols, and formulation mechanisms required for researchers handling this substance in a GLP/GMP environment.

Chemical Identity & Physicochemical Profile

To effectively utilize CAS 104376-75-2, one must understand its amphiphilic architecture. It belongs to the class of bulky hydrophobe surfactants. Unlike linear alkyl ethoxylates, the tristyrylphenol group provides a massive, planar hydrophobic tail that offers superior steric stabilization, particularly for aromatic APIs.

Table 1: Substance Identification

Parameter	Detail
CAS Number	104376-75-2
Common Synonyms	Tristyrylphenol ethoxylate (TSP-EO); Distyrylphenol ethoxylate; Ethoxylated styrenated phenol
Molecular Formula	(Variable 'n')
Chemical Family	Nonionic Surfactant / Polyether
Physical State	Viscous liquid to waxy solid (depending on EO chain length)
Solubility	Soluble in water (high EO), alcohols, toluene; Insoluble in hexane

Critical Quality Attributes (CQA) for Formulation

- HLB Value: Ranges from 10 to 16 depending on the degree of ethoxylation (typically 16-40 EO units). High HLB grades are excellent oil-in-water (O/W) emulsifiers.
- Cloud Point: A critical parameter for stability; formulations must be processed below this temperature to prevent phase separation.

Hazard Classification (GHS)

The Globally Harmonized System (GHS) classification for CAS 104376-75-2 is primarily driven by its persistence and effects in aquatic environments.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement Code	Description
Environmental	Aquatic Chronic 2	H411	Toxic to aquatic life with long-lasting effects.
Environmental	Aquatic Chronic 3	H412	Harmful to aquatic life with long-lasting effects (Grade dependent).
Health	Skin Irrit. 2 (Some grades)	H315	Causes skin irritation.
Health	Eye Irrit. 2A (Some grades)	H319	Causes serious eye irritation.

Note: Pure pharmaceutical grades often carry fewer acute hazard warnings than industrial grades, but the aquatic toxicity remains a constant due to the surfactant's mechanism of action on gill membranes.

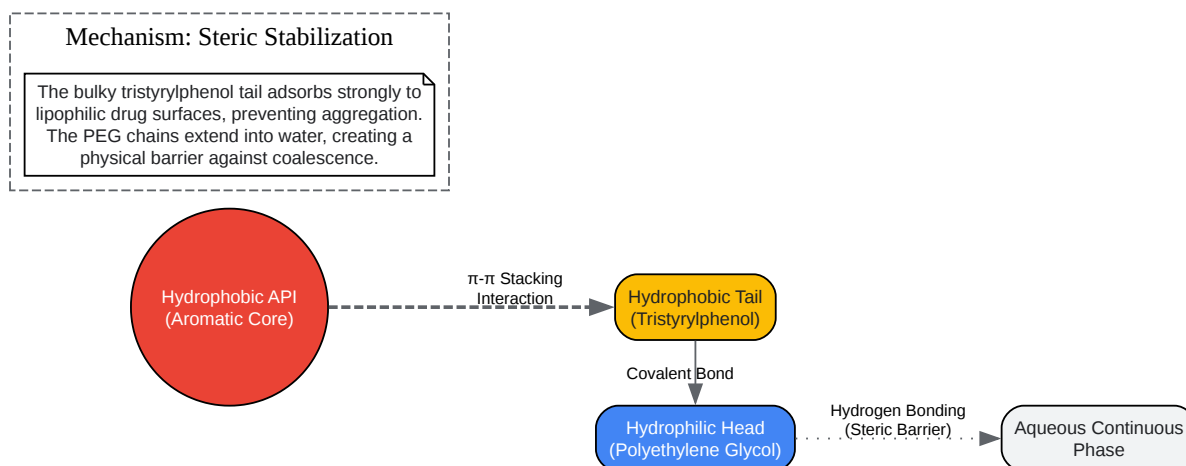
Mechanism of Action: Steric Stabilization

In drug delivery, CAS 104376-75-2 is superior to standard surfactants (like Polysorbates) for stabilizing aromatic drugs. The bulky phenyl groups of the surfactant interact via

stacking with aromatic APIs, preventing Ostwald ripening and crystal growth.

Visualization: Micellar Stabilization Mechanism

The following diagram illustrates how the tristyrylphenol tail anchors onto a hydrophobic drug particle while the PEG chain extends into the aqueous phase to provide a steric barrier.



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Figure 1: Mechanism of steric stabilization provided by Tristyrylphenol Ethoxylate in aqueous suspensions.

Safety & Handling Protocols

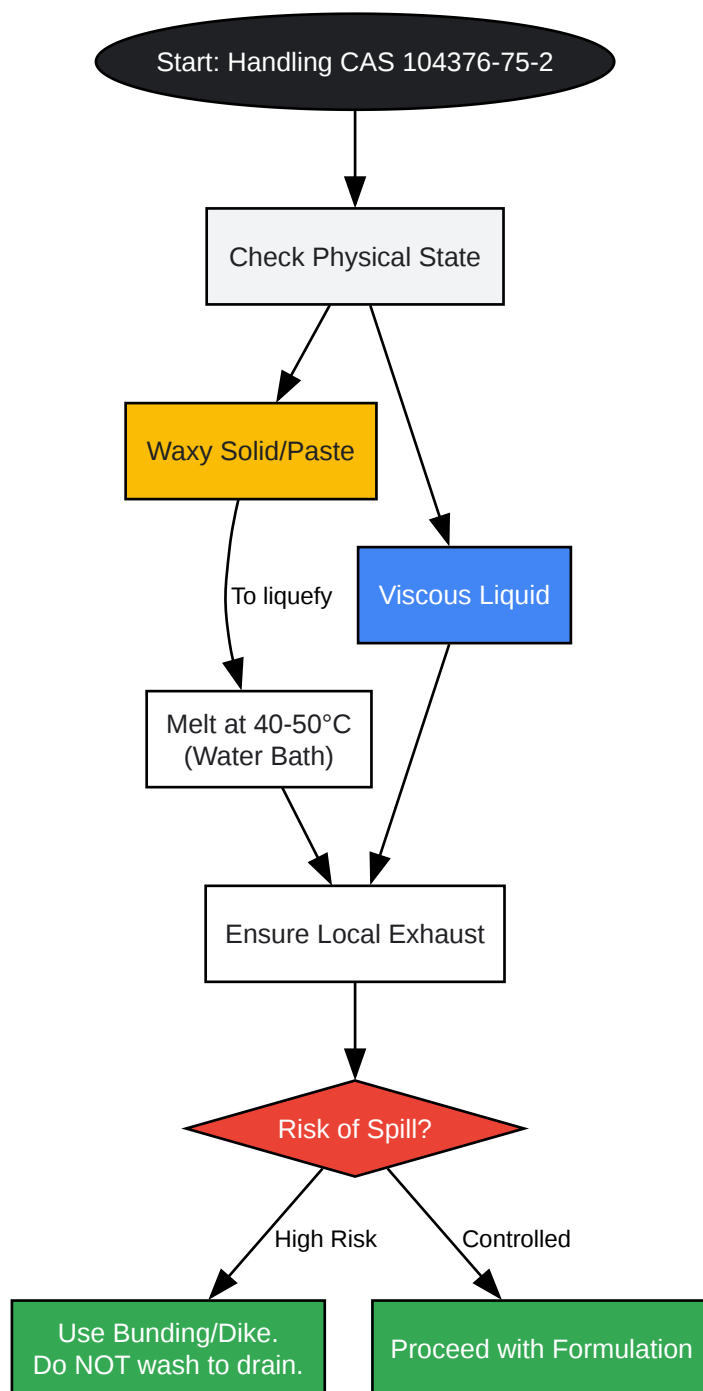
As a Senior Application Scientist, I recommend treating this substance as a Process Chemical requiring strict environmental controls.

Personal Protective Equipment (PPE)

- Respiratory: Not typically required for liquid handling unless aerosolized. Use Type A/P2 filters if heating generates vapors.
- Dermal: Nitrile rubber gloves (min thickness 0.11 mm, breakthrough >480 min). The surfactant nature enhances skin permeability of other chemicals; do not cross-contaminate.
- Ocular: Safety glasses with side shields are mandatory.

Handling Decision Tree

Use this workflow to determine the appropriate handling procedure based on the physical state and intended use.



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Figure 2: Operational workflow for handling Tristyrylphenol Ethoxylate in a laboratory setting.

Storage & Stability

- **Oxidation Sensitivity:** Ethoxylates are prone to autoxidation, forming peroxides. Store under nitrogen headspace if the material is intended for sensitive API formulation (peroxides can degrade APIs).
- **Temperature:** Store between 15°C and 30°C. Avoid freezing, which may cause stratification. If stratified, warm and mix gently before use.

Emergency Response

Fire Fighting:

- **Media:** Water spray, dry chemical, foam.
- **Hazards:** Emits carbon oxides () upon combustion. The surfactant nature may cause fire water to foam, complicating containment.
- **Protocol:** Dike fire water; prevent entry into waterways (Critical due to H411 classification).

First Aid:

- **Eye Contact:** Rinse cautiously with water for 15 minutes. Remove contact lenses.
- **Skin Contact:** Wash with soap and water. Do not use solvents (ethanol/acetone) to clean skin, as this increases absorption.
- **Ingestion:** Rinse mouth. Do not induce vomiting due to foaming risk.

Regulatory & Compliance

- **TSCA (USA):** Listed.
- **REACH (EU):** Polymer exemption may apply, but monomers must be registered.
- **Agrochemical Use:** Listed in EPA Inerts (40 CFR 180.910) for use in pesticide formulations applied to growing crops.

- Impurity Profile: Pharmaceutical grades must be monitored for 1,4-Dioxane and Ethylene Oxide residuals, which are byproducts of the ethoxylation process.

References

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